

# In-Depth Technical Guide: Synthesis and Characterization of Disperse Orange 44

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## Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

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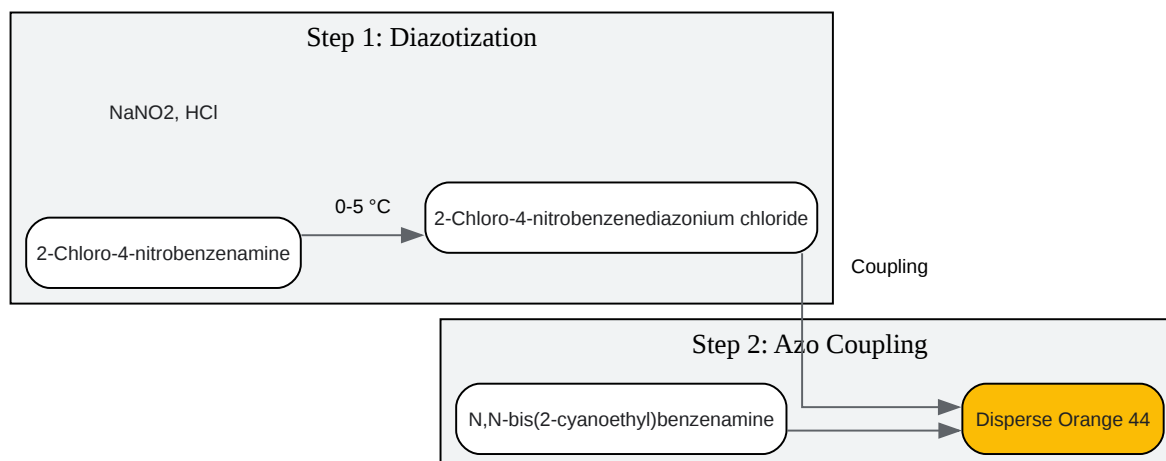
## Introduction

**Disperse Orange 44**, a monoazo dye, is a significant colorant primarily utilized in the textile industry for dyeing hydrophobic fibers such as polyester and their blends. Its chemical structure, characterized by the presence of a chromophoric azo group ( $-N=N-$ ) and various auxochromes, imparts a distinct reddish-orange hue. This technical guide provides a comprehensive overview of the synthesis and characterization of **Disperse Orange 44**, offering detailed experimental protocols and data analysis for research and development applications.

## Synthesis of Disperse Orange 44

The synthesis of **Disperse Orange 44** is achieved through a well-established two-step process involving diazotization followed by an azo coupling reaction. The primary reactants are 2-Chloro-4-nitrobenzenamine, which serves as the diazo component, and N,N-bis(2-cyanoethyl)benzenamine, the coupling component.

Reaction Scheme:



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Figure 1: Synthesis pathway of **Disperse Orange 44**.

## Experimental Protocols

### 1. Diazotization of 2-Chloro-4-nitrobenzenamine:

- In a beaker, dissolve a specific molar equivalent of 2-Chloro-4-nitrobenzenamine in a mixture of concentrated hydrochloric acid and water.
- Cool the resulting solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO<sub>2</sub>) dropwise to the amine solution. Maintain the temperature below 5 °C throughout the addition to ensure the stability of the diazonium salt formed.
- Continue stirring the mixture for an additional 30 minutes after the complete addition of sodium nitrite to ensure the diazotization reaction goes to completion. The resulting solution contains the 2-chloro-4-nitrobenzenediazonium chloride.

### 2. Azo Coupling Reaction:

- In a separate vessel, dissolve an equimolar amount of N,N-bis(2-cyanoethyl)benzenamine (the coupling component) in a suitable solvent, such as a dilute aqueous acid solution.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the freshly prepared, cold diazonium salt solution to the solution of the coupling component with vigorous stirring.
- Maintain the temperature of the reaction mixture at 0-5 °C and a weakly acidic pH to facilitate the electrophilic substitution reaction.
- Continue stirring the mixture for several hours until the coupling reaction is complete, which is often indicated by a distinct color change and the precipitation of the dye.

### 3. Purification by Recrystallization:

- Collect the crude **Disperse Orange 44** precipitate by filtration.
- Wash the precipitate with cold water to remove any unreacted salts and acids.
- Purify the crude dye by recrystallization. A common solvent system for this is a mixture of ethanol and water. Dissolve the crude product in hot ethanol and then add hot water until the solution becomes slightly turbid.
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize the yield of pure crystals.
- Collect the purified crystals by filtration, wash with a cold ethanol-water mixture, and dry under vacuum.

## Characterization of Disperse Orange 44

The synthesized **Disperse Orange 44** is characterized by its physical and spectroscopic properties.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>15</sub> ClN <sub>6</sub> O <sub>2</sub>
Molecular Weight	382.80 g/mol
Appearance	Orange powder
CAS Number	4058-30-4
C.I. Name	Disperse Orange 44

Table 1: Physicochemical properties of **Disperse Orange 44**.[\[1\]](#)

## Spectroscopic Analysis

### 1. Ultraviolet-Visible (UV-Vis) Spectroscopy:

The UV-Vis spectrum of **Disperse Orange 44**, typically recorded in a solvent like methanol or ethanol, exhibits a characteristic absorption maximum ( $\lambda_{\text{max}}$ ) in the visible region, which is responsible for its orange color. This absorption is attributed to the  $\pi \rightarrow \pi^*$  electronic transitions within the conjugated azo-aromatic system.

- Experimental Protocol:
  - Prepare a dilute solution of **Disperse Orange 44** in a suitable spectroscopic grade solvent (e.g., methanol).
  - Record the UV-Vis spectrum over a wavelength range of 200-800 nm using a double-beam UV-Vis spectrophotometer.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

### 2. Fourier-Transform Infrared (FT-IR) Spectroscopy:

FT-IR spectroscopy is used to identify the functional groups present in the **Disperse Orange 44** molecule.

- Experimental Protocol:

- Prepare a sample by mixing a small amount of the dry dye powder with potassium bromide (KBr) and pressing it into a pellet.
- Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Record the FT-IR spectrum over a wavenumber range of 4000-400  $\text{cm}^{-1}$ .
- Identify the characteristic absorption bands for the functional groups.

Expected Characteristic FT-IR Absorption Bands:

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group Assignment
~ 3100 - 3000	Aromatic C-H stretching
~ 2250 - 2200	$\text{C}\equiv\text{N}$ (nitrile) stretching
~ 1600 - 1450	Aromatic $\text{C}=\text{C}$ stretching and $-\text{N}=\text{N}-$ (azo) stretching
~ 1530 & 1350	Asymmetric and symmetric $\text{NO}_2$ (nitro) stretching
~ 1300 - 1000	C-N stretching
~ 850 - 750	C-H out-of-plane bending in the aromatic rings
~ 750 - 700	C-Cl stretching

Table 2: Expected FT-IR absorption bands for **Disperse Orange 44**.

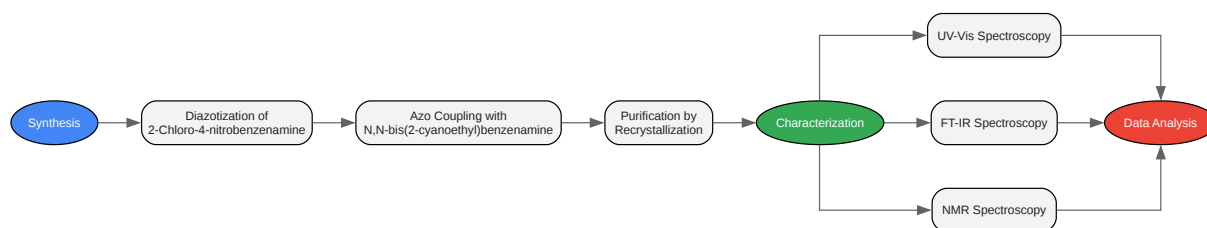
### 3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the detailed molecular structure of **Disperse Orange 44**.

- Experimental Protocol:
  - Dissolve a sample of the purified dye in a suitable deuterated solvent (e.g.,  $\text{DMSO-d}_6$  or  $\text{CDCl}_3$ ).

- Record the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using a high-resolution NMR spectrometer.
- Analyze the chemical shifts ( $\delta$ ), integration values, and coupling patterns to assign the signals to the respective protons and carbons in the molecule.

Experimental Workflow:



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Figure 2: Experimental workflow for synthesis and characterization.

## Conclusion

This technical guide provides a foundational understanding of the synthesis and characterization of **Disperse Orange 44**. The detailed protocols for the diazotization, azo coupling, and purification, along with the methodologies for spectroscopic analysis, offer a practical framework for researchers and scientists. The provided data tables and logical workflow diagrams serve as a quick reference for the key parameters and steps involved in the study of this important monoazo disperse dye.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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